

Application Notes and Protocols: (+)-Isophorol as a Chiral Building Block in Synthesis

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Compound of Interest

Compound Name: *Isophorol, (+)-*

CAS No.: 80311-51-9

Cat. No.: B12645837

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Introduction

(+)-Isophorol, a derivative of the naturally abundant monoterpene isophorone, presents a valuable and cost-effective chiral building block for asymmetric synthesis. Its rigid cyclohexene scaffold, bearing three stereocenters, offers a versatile platform for the stereoselective introduction of new functionalities. This inherent chirality can be effectively transferred to target molecules, making (+)-isophorol an attractive starting material for the synthesis of complex chiral molecules, including natural product fragments and potential pharmaceutical intermediates. While extensive literature on its direct application in multi-step total synthesis is emerging, its utility in creating key chiral synthons is well-established through analogy with similar chiral terpenes like isopulegol and isoborneol.^{[1][2]}

These application notes provide an overview of the potential of (+)-isophorol as a chiral precursor, focusing on key stereoselective transformations that unlock its synthetic utility. Detailed protocols for these fundamental reactions are provided, alongside expected outcomes

based on analogous systems, to guide researchers in leveraging this versatile chiral building block.

Core Applications: Stereoselective Transformations of (+)-Isophorol

The primary utility of (+)-isophorol in asymmetric synthesis lies in the stereocontrolled functionalization of its cyclohexene ring. The existing stereocenters, particularly the hydroxyl group, can direct the stereochemical outcome of reactions at the double bond and other positions. Key transformations include stereoselective epoxidation and reduction, which generate highly functionalized chiral intermediates.

General Workflow for Utilizing (+)-Isophorol

The general strategy for employing (+)-isophorol as a chiral building block involves a series of stereoselective transformations to construct more complex chiral molecules. This workflow allows for the systematic elaboration of the isophorol scaffold.



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References

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- 2. [m.youtube.com](https://www.youtube.com) [m.youtube.com]
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